

cyclization methods for peptides containing 3-amino-3-carboxypiperidine

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Compound of Interest

Compound Name: 3-aminopiperidine-3-carboxylic Acid
CAS No.: 72519-17-6
Cat. No.: B1609807

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Executive Summary

The incorporation of 3-amino-3-carboxypiperidine (3-ACP) into peptide sequences represents a high-value strategy for inducing specific secondary structures (typically

-turns or

-helices) and enhancing proteolytic stability. However, 3-ACP is a chiral,

-disubstituted amino acid. Its quaternary carbon center creates significant steric bulk, rendering standard coupling and cyclization protocols ineffective.

This guide details the specific methodologies required to synthesize and cyclize peptides containing 3-ACP. The core strategy relies on strategic retrosynthetic disconnection (avoiding closure at the bulky residue) and the use of high-power coupling reagents (HATU/HOAt or Acyl Fluorides) to overcome the energy barrier of the gem-disubstituted center.

Strategic Framework: The "Golden Rules" of 3-ACP Cyclization

Before touching a pipette, the synthetic route must be designed to accommodate the steric demands of the 3-ACP moiety.

Rule 1: The "Forbidden Zone" Disconnection

Never attempt to perform the macrocyclization step at the N- or C-terminus of the 3-ACP residue. The steric hindrance of the quaternary center will drastically slow down the intermolecular ring closure, favoring dimerization or hydrolysis over cyclization.

- **Correct Approach:** Synthesize a linear precursor where the 3-ACP residue is located centrally (e.g., position 3 of a 5-mer).
- **Ideal Closure Site:** Between two unhindered residues (e.g., Gly-Gly, Ala-Phe) or at a D-amino acid site which facilitates turn formation.

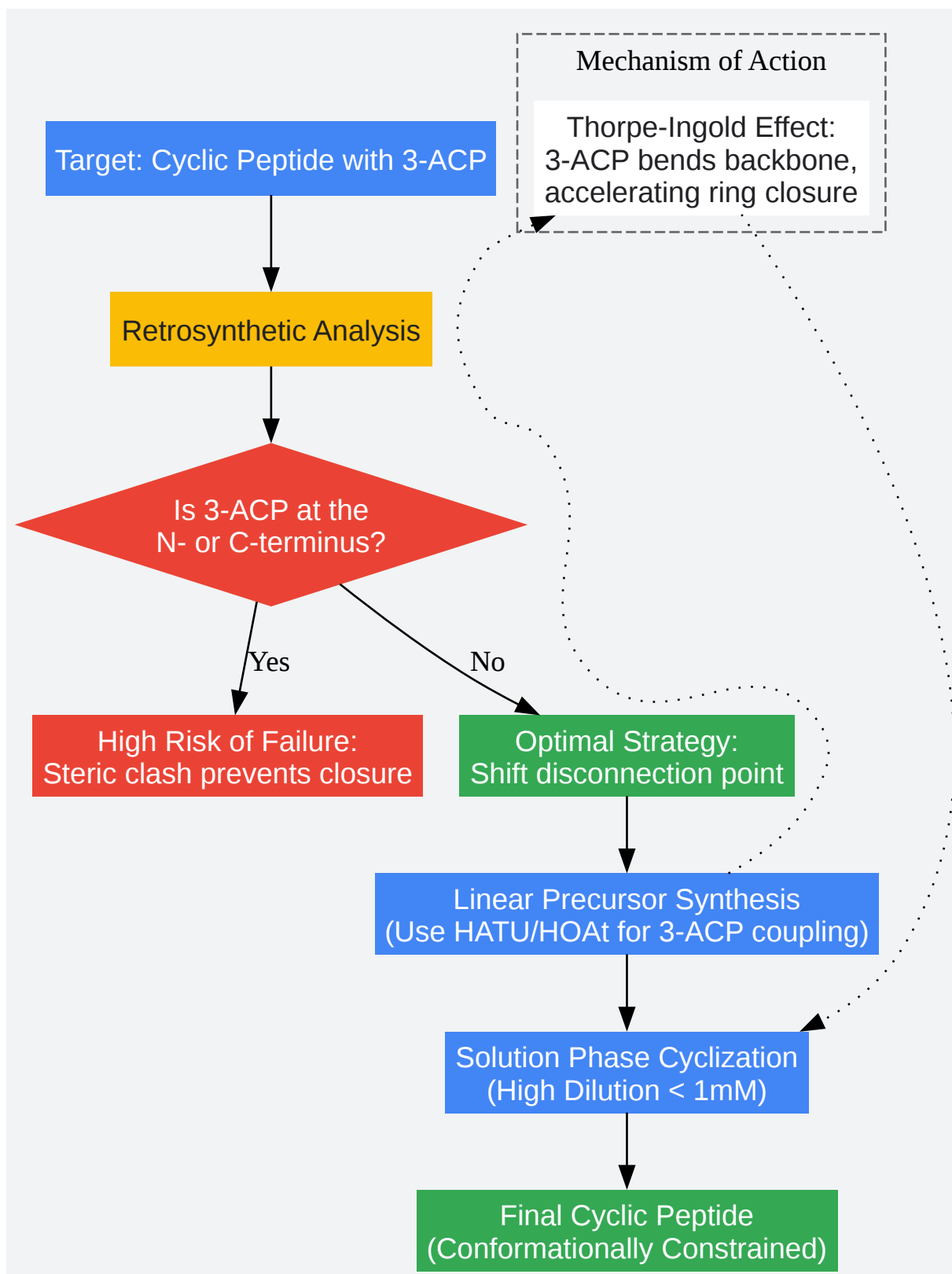
Rule 2: The Pre-Organization Advantage

While 3-ACP makes coupling difficult, it facilitates cyclization if placed correctly. The Thorpe-Ingold Effect (gem-dialkyl effect) forces the linear peptide backbone into a bent conformation, bringing the N- and C-termini closer together. This entropic advantage significantly improves cyclization yields compared to linear all-L-amino acid sequences.

Rule 3: Orthogonal Protection is Non-Negotiable

3-ACP contains a secondary amine within the piperidine ring (N1). This must be orthogonally protected (typically Boc for Fmoc-SPPS) to prevent branching or polymerization.

Visualization: Decision Matrix & Workflow



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Figure 1: Strategic decision tree for cyclizing 3-ACP peptides. Note the critical checkpoint at the retrosynthetic stage to avoid steric clashes.

Detailed Protocols

Protocol A: Linear Precursor Assembly (Incorporating 3-ACP)

Objective: To couple the sterically hindered Fmoc-3-ACP-OH to the resin-bound peptide and subsequently couple the next amino acid onto the hindered 3-ACP amine.

Reagents:

- Coupling Reagent: HATU (Hexafluorophosphate Azabenzotriazole Tetramethyl Uronium) is preferred over HBTU/PyBOP due to the "neighboring group effect" of the HOAt leaving group.
- Base: DIPEA (Diisopropylethylamine) or TMP (2,4,6-Trimethylpyridine) to minimize racemization.
- Solvent: DMF/NMP (1:1) to ensure maximum swelling and solubility.

Step-by-Step:

- Preparation: Swell resin (e.g., 2-Chlorotrityl for C-term acid protection) in DMF for 30 min.
- Coupling Fmoc-3-ACP-OH (The "Easy" Side):
 - Dissolve Fmoc-3-ACP-OH (3 eq), HATU (2.9 eq), and HOAt (3 eq) in DMF.
 - Add DIPEA (6 eq).
 - Add to resin immediately.
 - Reaction Time: 2 hours at Room Temp (RT).
 - Note: Standard coupling is usually sufficient here as the activation is on the 3-ACP carboxyl, but the nucleophile (resin amine) is unhindered.

- Capping: Cap unreacted amines with Acetic Anhydride/Pyridine to prevent deletion sequences.
- Fmoc Removal: 20% Piperidine in DMF (2 x 10 min). Warning: Monitor closely; prolonged exposure can cause side reactions with sensitive side chains.
- Coupling to the N-terminus of 3-ACP (The "Hard" Side):
 - This is the bottleneck. The amine is buried by the gem-disubstitution.
 - Use Fmoc-AA-F (Amino Acid Fluoride) if available, or HATU.
 - Procedure: Dissolve next Fmoc-AA-OH (5 eq), HATU (5 eq), HOAt (5 eq), and DIPEA (10 eq) in minimal NMP.
 - Reaction Conditions: Double coupling is mandatory.
 - Coupling 1: 2 hours at RT.
 - Coupling 2: 1 hour at 50°C (Microwave optional: 75°C for 10 min, but watch for Asp/Cys racemization).
 - Validation: Chloranil test (more sensitive than Kaiser for secondary/hindered amines). If blue particles persist, repeat coupling.

Protocol B: Solution-Phase Macrolactamization

Objective: To cyclize the cleaved, side-chain protected linear precursor.

Pre-requisites:

- Peptide cleaved from resin using mild acid (e.g., 1% TFA in DCM) to retain side-chain protecting groups (Boc on the piperidine ring must remain intact).
- Linear peptide isolated and dried.

Step-by-Step:

- Dilution: Dissolve the linear peptide in anhydrous DMF or DCM to a concentration of < 1 mM (e.g., 0.5 mM). High dilution is critical to favor intramolecular (cyclization) over intermolecular (oligomerization) reaction.
- Buffer: Add DIPEA (3-5 eq) to adjust pH to ~8 (check with moist pH paper).
- Activation:
 - Add PyAOP (7-Azabenzotriazol-1-yloxy)tripyrrolidinophosphonium hexafluorophosphate) or HATU (1.2 eq).
 - Why PyAOP? It is a phosphonium salt derived from HOAt; it avoids the formation of guanidinium byproducts that can occur with uronium salts (HATU) during slow cyclizations.
- Reaction: Stir at RT for 12–24 hours. Monitor by HPLC.
- Quench: Evaporate solvent, redissolve in EtOAc, wash with 5% NaHCO₃, 1M KHSO₄, and Brine.
- Global Deprotection: Treat the cyclic protected peptide with TFA/TIS/H₂O (95:2.5:2.5) to remove side chain protections (including the Piperidine N-Boc).

Data Presentation: Reagent Selection Guide

Coupling Step	Recommended Reagent	Equivalents	Conditions	Critical Notes
Coupling of 3-ACP	HATU / HOAt	3.0 eq	2h @ RT	Activation of 3-ACP carboxyl is slow but manageable.
Coupling to 3-ACP	HATU / HOAt	5.0 eq	2x (2h RT + 1h 50°C)	Hardest Step. The amine is sterically shielded. Heat helps. [1]
Cyclization	PyAOP / HOAt	1.2 - 1.5 eq	24h @ RT (Dilute)	Avoid uroniums (HBTU) if reaction >4h to prevent N-capping.
Alt. for Extreme Bulk	TFFH (Fluoro-N,N,N',N'-tetramethylformamidinium hexafluorophosphate)	4.0 eq	2h @ RT	Converts AA to Acid Fluoride in situ. Highly reactive.

Troubleshooting & Quality Control

- Issue: Incomplete Cyclization (Linear Dimer observed).
 - Cause: Concentration too high or conformation unfavorable.
 - Fix: Reduce concentration to 0.1 mM. Add a "turn-inducer" solvent like TFE (Trifluoroethanol) to the reaction mix to promote folding.
- Issue: Racemization of the C-terminal residue.
 - Cause: Slow cyclization allows oxazolone formation at the activated C-terminus.

- Fix: Ensure the C-terminal residue (the activation site) is a Glycine or Proline (achiral or resistant to racemization). If not possible, use DEPBT as the coupling reagent, which is known to suppress racemization.
- Issue: Mass Spec shows +99 Da.
 - Cause: Trifluoroacetylation of the piperidine nitrogen during cleavage? No, usually +99 is not common.
 - Common Error: Mass Spec shows +17 Da (Guanidinylation). This happens if using HATU for long cyclizations. Switch to PyAOP.

References

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Disclaimer: This protocol involves the use of hazardous chemicals. Always consult the Safety Data Sheet (SDS) for HATU, TFA, and Piperidine before use. All synthesis should be performed in a functioning fume hood.

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